

STY-BODIPY: A Technical Guide for Researchers

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Compound of Interest

Compound Name: STY-BODIPY

Cat. No.: B3026116

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This technical guide provides an in-depth overview of **STY-BODIPY**, a styrene-conjugated fluorogenic probe. It is intended for researchers, scientists, and professionals in drug development who are interested in its properties and applications, particularly in the assessment of radical-trapping antioxidant (RTA) activity.

Core Properties of STY-BODIPY

STY-BODIPY, also known as Styrene-BODIPY, is a fluorescent dye belonging to the boron-dipyrromethene (BODIPY) family. Its chemical structure incorporates a styrene moiety, which is key to its function as a probe in antioxidant assays. The core physicochemical properties of **STY-BODIPY** are summarized in the table below.

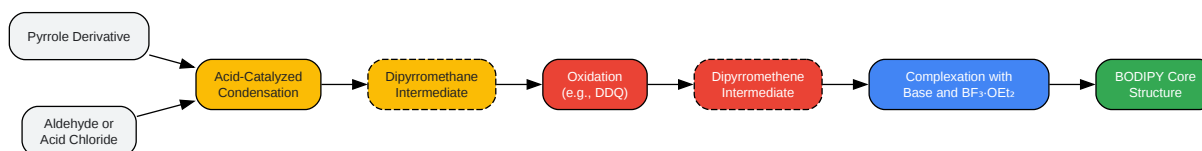
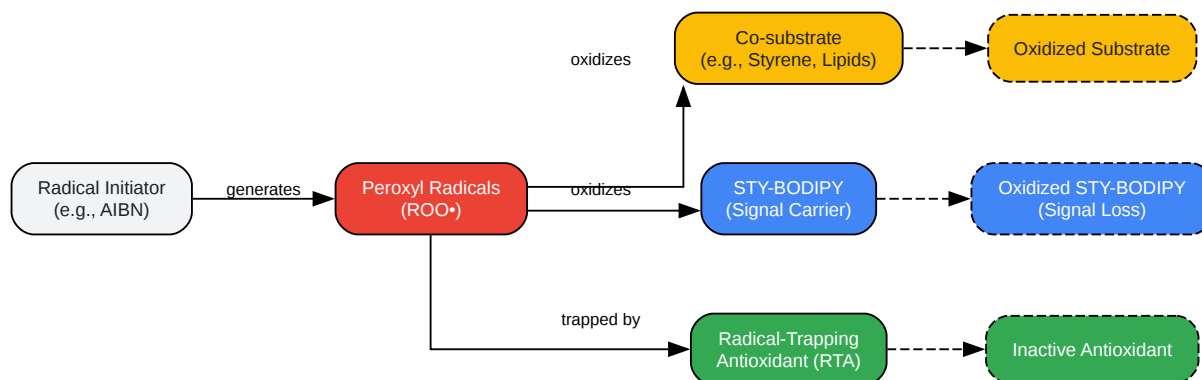
Property	Data	Reference(s)
Chemical Formula	C ₁₉ H ₁₇ BF ₂ N ₂	[1][2][3][4]
Molecular Weight	322.17 g/mol	[2][4]
Exact Mass	322.1453	[2]
Appearance	Solution in benzene or methyl acetate	[3][5]
Maximum Absorbance (λ _{max})	240, 313, 562 nm	[3][5]
Synonyms	Styrene-BODIPY, Styrene-Conjugated BODIPY	[2][3][5]

Application in Radical-Trapping Antioxidant (RTA) Assays

STY-BODIPY is primarily utilized as a fluorogenic probe to measure the activity of radical-trapping antioxidants.[1] The assay is based on the principle of co-oxidation, where **STY-BODIPY** and a hydrocarbon co-substrate are oxidized by peroxy radicals generated from a radical initiator.[1] The consumption of **STY-BODIPY**, which leads to a decrease in its characteristic absorbance or a shift in its fluorescence, is monitored over time.[3][4] In the presence of a radical-trapping antioxidant, the rate of **STY-BODIPY** oxidation is diminished.[1] This inhibition period is directly related to the antioxidant's efficacy, allowing for the determination of kinetic and stoichiometric information about its radical-trapping ability.[1] This method is considered more reliable than many simpler antioxidant assays as it specifically uses peroxy radicals, which are relevant in biological lipid peroxidation.[1]

Logical Workflow of the **STY-BODIPY** Based RTA Assay

The following diagram illustrates the principle of the radical-trapping antioxidant assay using **STY-BODIPY**.



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